

# physical and chemical properties of cupric nitrate trihydrate

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## Compound of Interest

Compound Name: Cupric nitrate

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## Cupric Nitrate Trihydrate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough examination of the physical and chemical properties of **cupric nitrate** trihydrate,  $\text{Cu}(\text{NO}_3)_2 \cdot 3\text{H}_2\text{O}$ . The information is curated to support research, scientific analysis, and applications within the realm of drug development, where understanding the behavior of inorganic compounds is crucial.

### Physical Properties of Cupric Nitrate Trihydrate

**Cupric nitrate** trihydrate is a blue, crystalline solid that is hygroscopic in nature.<sup>[1][2][3]</sup> It is known to be deliquescent, meaning it has a strong tendency to absorb moisture from the air to the point of dissolving.<sup>[2][4]</sup> The compound crystallizes in the rhombic system.<sup>[4]</sup>

### Quantitative Physical Data

The following table summarizes the key physical properties of **cupric nitrate** trihydrate.

Property	Value	Citations
Molecular Formula	$\text{Cu}(\text{NO}_3)_2 \cdot 3\text{H}_2\text{O}$	[4][5]
Molecular Weight	241.60 g/mol	[1][6]
Appearance	Blue crystalline solid	[7][8][9]
Melting Point	114-115 °C (decomposes)	[1][4][10]
Boiling Point	170 °C (decomposes)	[1][2][4]
Density	2.05 - 2.32 g/cm <sup>3</sup>	[1][4][7]
pH (0.2 M solution)	4.0	[7]

## Solubility Profile

**Cupric nitrate** trihydrate is highly soluble in water and also shows significant solubility in polar organic solvents.[2][4][7] The aqueous solution is acidic.[11][12]

Solvent	Temperature (°C)	Solubility ( g/100 mL)	Citations
Water	0	137.8	[7]
Water	40	381	[1]
Water	80	666	[1]
Ethanol	12.5	100	[7][9]
Ammonia	-	Very soluble	[1]
Dimethylformamide	25	20	[9]

## Chemical Properties and Reactivity

**Cupric nitrate** trihydrate is a strong oxidizing agent.[4][8] Its heat of reaction with reducing agents or combustible materials may lead to ignition.[8] It is incompatible with a range of substances including paper, wood, organic materials, ether, cyanides, and ammonia.[4][8]

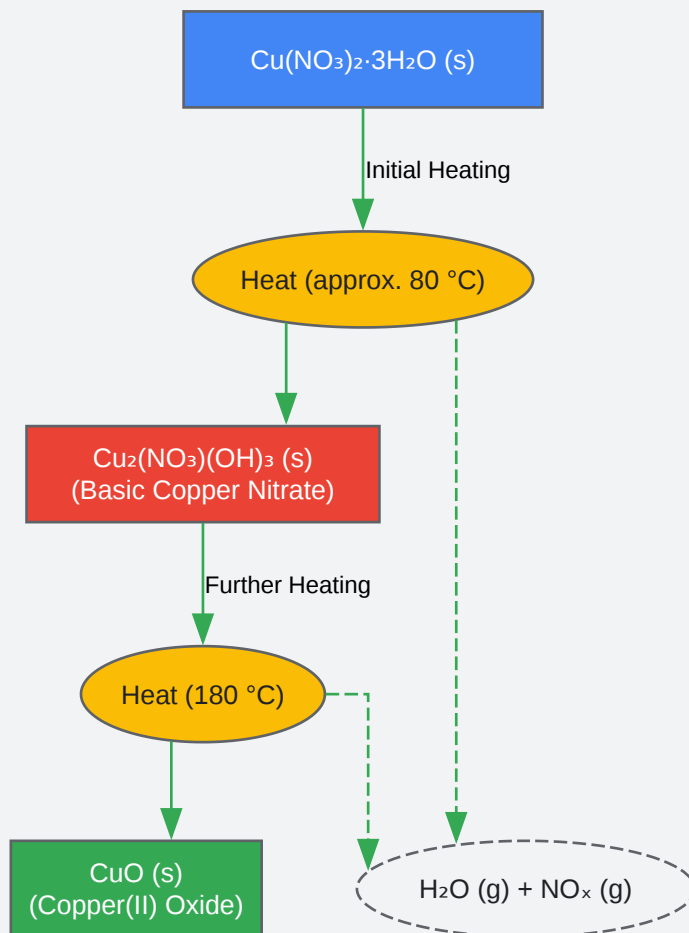
## Thermal Decomposition

Upon heating, **cupric nitrate** trihydrate does not simply dehydrate to the anhydrous form but decomposes to form copper oxides.<sup>[2]</sup> At around 80 °C, it converts to basic copper nitrate ( $\text{Cu}_2(\text{NO}_3)(\text{OH})_3$ ), which then decomposes to copper(II) oxide (CuO) at 180 °C.<sup>[2]</sup> The decomposition process releases toxic nitrogen oxides.<sup>[2][7]</sup>

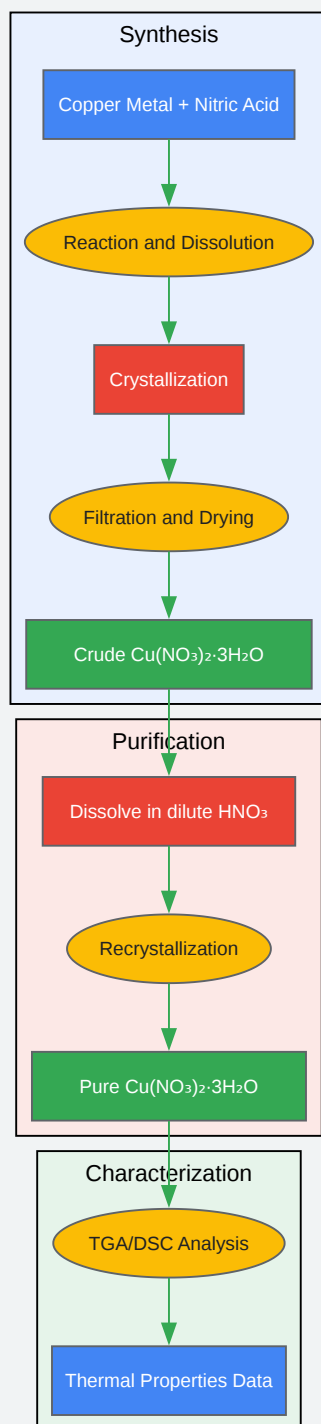
The overall decomposition reaction upon strong heating is:  $2\text{Cu}(\text{NO}_3)_2 \rightarrow 2\text{CuO} + 4\text{NO}_2 + \text{O}_2$ <sup>[7]</sup>

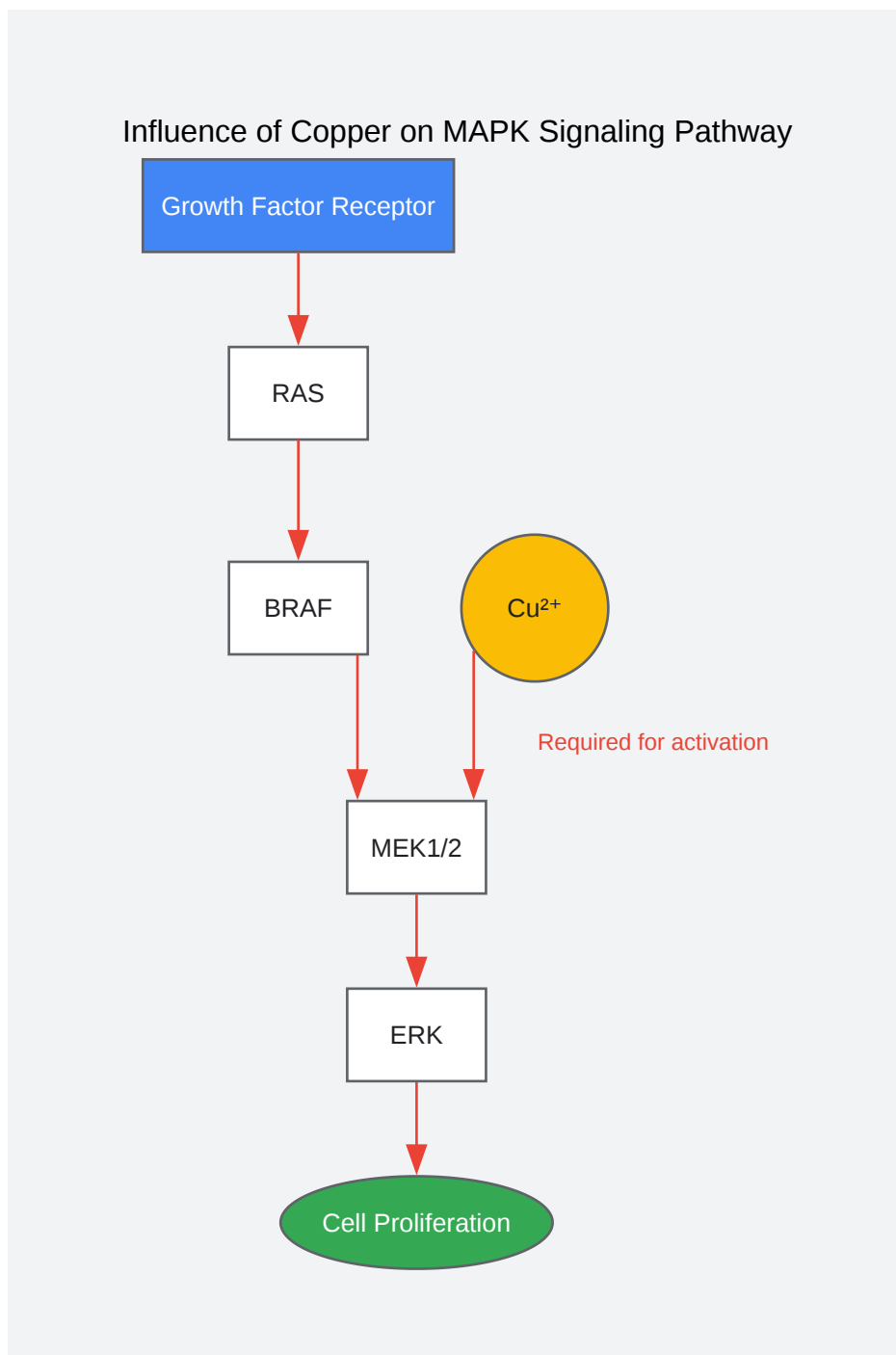
A logical workflow for the thermal decomposition of **cupric nitrate** trihydrate is illustrated below.

## Thermal Decomposition of Cupric Nitrate Trihydrate



## Experimental Workflow: Synthesis and Characterization





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